

Technical Guide: Commercial Supply & Applications of High-Purity DL-SERINE (2-13C)

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Compound of Interest

Compound Name: DL-SERINE (2-13C)

Cat. No.: B1579722

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Executive Summary

DL-SERINE (2-13C) is a specialized stable isotope-labeled amino acid utilized primarily as an internal standard in mass spectrometry (MS) and a tracer in nuclear magnetic resonance (NMR) metabolomics.^{[1][2][3]} Unlike its naturally abundant counterpart, this isotopomer carries a Carbon-13 atom at the

-carbon position (C2), creating a distinct mass shift (+1 Da) and a unique NMR chemical shift that eliminates background interference from endogenous Carbon-12 serine.

This guide provides a technical analysis of the commercial supply chain, critical purity specifications, and experimental workflows for **DL-SERINE (2-13C)**, specifically targeting applications in drug development and metabolic flux analysis (MFA).

Part 1: Technical Specifications & Critical Quality Attributes (CQA)

For high-precision analytical chemistry and metabolic tracking, "high purity" extends beyond simple chemical assay percentages. It encompasses isotopic enrichment and enantiomeric definition.

Chemical & Isotopic Definition

- Compound Name: **DL-Serine (2-13C)**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Chemical Formula: HOCH
CH(NH
)
COOH
- Molecular Weight: 106.09 g/mol (Labeled) vs. 105.09 g/mol (Unlabeled)
- CAS Number (Unlabeled): 302-84-1[\[1\]](#)[\[6\]](#)
- CAS Number (L-Isomer 2-13C): 89232-76-8 (Note: Specific CAS for the DL-2-13C racemate is often cited as the unlabeled CAS in commercial catalogs, or defined by the L-isomer CAS with a "DL" prefix).

Quality Specification Table

Researchers must validate these parameters upon receipt of material to ensure experimental integrity.

Parameter	Specification Threshold	Criticality
Isotopic Enrichment	≥ 99 atom % C	High: Lower enrichment leads to complex mass spectral deconvolution and reduced NMR sensitivity.
Chemical Purity	$\geq 98\%$ (CP)	Medium: Impurities (e.g., Glycine, inorganic salts) can suppress ionization in LC-MS.
Chiral Purity	Racemic (50:50 D:L)	Contextual: Crucial for total serine quantification; unsuitable for chiral-specific metabolic studies unless chiral separation is employed.
Mass Shift	M+1	High: Must be distinct from naturally occurring isotopes (M+1 abundance in nature is ~1.1%).
Appearance	White to off-white crystalline solid	Low: Visual check for degradation or moisture absorption.

Part 2: Commercial Supplier Landscape

The supply chain for **DL-SERINE (2-13C)** is consolidated, with Cambridge Isotope Laboratories (CIL) acting as the primary manufacturer and source for many distributors.

Primary Suppliers & Product Codes

Supplier	Product Code	Pack Sizes	Status	Notes
Cambridge Isotope Labs (CIL)	CLM-497	0.1g, 0.5g, 1g	Active	The industry standard reference. High inventory reliability.
Eurisotop	CLM-497	Varies	Distributor	Official European distributor for CIL; same technical specs.
Sigma-Aldrich (Merck)	Inquire	Custom	Variable	Often lists L-Serine (2-13C) [Product 604712]. DL-form often requires "Stable Isotope Custom Synthesis" request.
Amerigo Scientific	DL-Serine 2-13C	mg - g	Distributor	Sourcing likely from primary isotope manufacturers.

Procurement Strategy

- Direct vs. Distributor: For US-based labs, ordering directly from CIL (CLM-497) reduces lead time. For EU/Asia, local distributors like Eurisotop or local CIL offices are preferred to navigate customs clearance for chemical substances.
- L- vs. DL- Form: Ensure the procurement team does not substitute L-Serine (2-13C) (Product CLM-1572) for DL-Serine. While the L-form is biologically active, the DL-form is often required as a cost-effective internal standard for total serine analysis where chiral separation is not performed.

Part 3: Experimental Applications & Workflows

Application A: Metabolic Flux Analysis (MFA) via NMR

In cancer metabolism, the conversion of Serine to Glycine is a rate-limiting step in the one-carbon metabolism cycle. Using **DL-Serine (2-13C)** allows researchers to track the fate of the -carbon.

Mechanism:

- Input: **DL-Serine (2-13C)** enters the cell.
- Enzymatic Conversion: Serine Hydroxymethyltransferase (SHMT) converts Serine to Glycine.

- Label Fate: The

C label at C2 of Serine becomes the

-carbon (C2) of Glycine.

- Detection:

C-NMR detects the shift from the Serine C2 resonance (~57 ppm) to the Glycine C2 resonance (~42 ppm).

Application B: Internal Standard for LC-MS

Quantification

DL-Serine (2-13C) is an ideal internal standard (IS) for quantifying serine levels in biological fluids (plasma, CSF).

Protocol: Isotope Dilution Mass Spectrometry (IDMS)

- Sample Prep: Aliquot 100

L of plasma.

- Spike IS: Add 10

L of 100

M **DL-Serine (2-13C)**.

- Precipitation: Add 400

L cold methanol to precipitate proteins. Centrifuge.

- Derivatization (Optional): Use FMOc or Butyl esterification if retention on C18 is poor.
- LC-MS/MS Analysis: Monitor transitions.

- Endogenous Serine: m/z 106

60 (Fragment)

- IS **DL-Serine (2-13C)**: m/z 107

61 (Fragment)

- Calculation: Ratio of Area

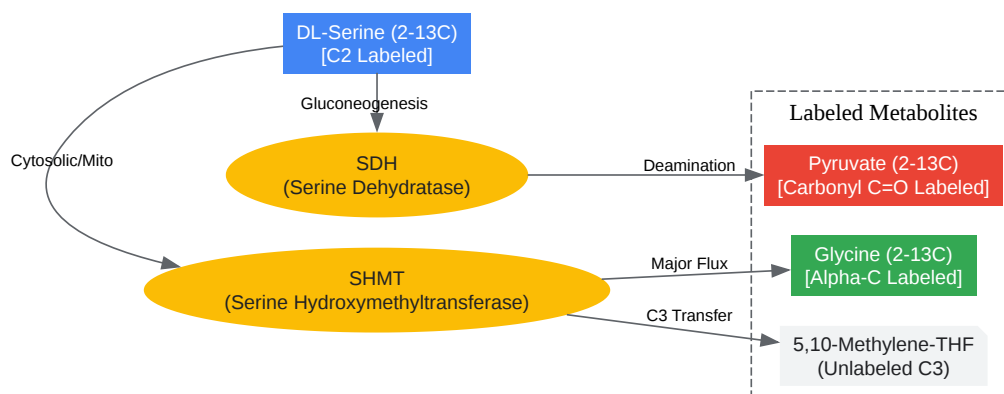
/ Area

yields precise concentration, correcting for matrix effects.

Part 4: Pathway Visualization (Graphviz)

The following diagram illustrates the metabolic fate of the

C label from **DL-Serine (2-13C)** through the SHMT and Serine Dehydratase pathways.



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Figure 1: Metabolic fate mapping of **DL-Serine (2-13C)**. The C2 label (blue) tracks to the alpha-carbon of Glycine or the carbonyl carbon of Pyruvate.

Part 5: Handling & Stability Protocols

To maintain the "High-Purity" status of **DL-SERINE (2-13C)** post-procurement, follow these self-validating storage protocols.

- **Hygroscopicity Management:** Serine is moderately hygroscopic. Store the primary vial in a desiccator at Room Temperature (20-25°C). Refrigeration is generally not required for the solid but is mandatory for aqueous stock solutions.
- **Stock Solution Preparation:**
 - Dissolve in 0.1M HCl to enhance stability and antimicrobial resistance.
 - Store stocks at -20°C.
 - **Validation:** Periodically check the proton NMR of the stock. Appearance of extra peaks near 3.8 ppm (unlabeled impurity or degradation) indicates compromised integrity.

- Isotopic Dilution Verification: Before running a full study, perform a "blank" run with only the internal standard. Any signal in the unlabeled channel (M+0) indicates either isotopic impurity or natural abundance interference that must be subtracted.

References

- Togashi, K. et al. (2023). Information-Rich, Dual Function $^{13}\text{C}/^2\text{H}$ -Isotopic Crosstalk NMR Assay for Human Serine Racemase. National Institutes of Health (PMC). Available at: [\[Link\]](#)
- Metabolic Flux Analysis Core. Isotope Tracers in Metabolic Research: Principles and Practice of ^{13}C -Metabolic Flux Analysis. NIH National Library of Medicine. Available at: [\[Link\]](#)
- PubChem. Serine (Compound Summary). National Center for Biotechnology Information. Available at: [\[Link\]](#)

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Sources

- [1. isotope.com](https://isotope.com) [isotope.com]
- [2. otsuka.co.jp](https://otsuka.co.jp) [otsuka.co.jp]
- [3. chromachemie.co.in](https://chromachemie.co.in) [chromachemie.co.in]
- [4. L-SERINE-1- \$^{13}\text{C}\$ | 81201-84-5](https://chemicalbook.com) [chemicalbook.com]
- [5. ckisotopes.com](https://ckisotopes.com) [ckisotopes.com]
- [6. - Creative Peptides](https://creative-peptides.com) [creative-peptides.com]
- [7. chemie-brunschwig.ch](https://chemie-brunschwig.ch) [chemie-brunschwig.ch]
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